

dicopper chloride trihydroxide CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dicopper chloride trihydroxide*

CAS No.: *1306-85-0*

Cat. No.: *B1250067*

[Get Quote](#)

An In-depth Technical Guide to **Dicopper Chloride Trihydroxide**: CAS Number and Safety Profile

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicopper chloride trihydroxide, also known as tribasic copper chloride (TBCC), copper oxychloride, or copper hydroxychloride, is an inorganic compound with the chemical formula $\text{Cu}_2(\text{OH})_3\text{Cl}$.^[1] It is a green or dark green crystalline powder that is practically insoluble in water but soluble in dilute acids and ammonia water.^[2] This compound is registered under the CAS (Chemical Abstracts Service) number 1332-65-6.^{[2][3][4][5]} Due to its fungicidal properties, it finds extensive use in agriculture to protect crops from various plant diseases.^[4] It is also utilized as a wood preservative, a biocide in antifouling paints for marine applications, and as a blue/green coloring agent in pyrotechnics.^{[1][4]} Given its widespread application and inherent toxicity, a thorough understanding of its safety profile is critical for professionals handling this substance.

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **dicopper chloride trihydroxide**, compiled from various safety data sheets and chemical information resources.

Parameter	Value	Citations
CAS Number	1332-65-6	[6][3][5]
EC Number	215-572-9	[6][3][5]
Molecular Formula	$\text{Cu}_2(\text{OH})_3\text{Cl}$ / $\text{Cl}_2\text{Cu}_4\text{H}_3\text{O}_3$ (hydrated form)	[6][5]
Molecular Weight	213.57 g/mol	[6][2]
Appearance	Green or dark green crystalline powder	[6][2][4]
Density	3.75 - 3.78 g/cm ³	[6][7]
Solubility in Water	Practically insoluble	[6][7]
Decomposition Point	Decomposes at 300°C	[8]
Oral LD ₅₀ (Rat)	700 - 800 mg/kg	[7]
Dermal LD ₅₀ (Rat)	>2000 mg/kg	[7]
Inhalation LC ₅₀ (Rat)	>30 mg/L	[7]
UN Number	2775 / 3077	[6][7]
Hazard Class	6.1 / 9	[6][7]
Packing Group	I, II, or III	[6][7]

Hazard Identification and Classification

Dicopper chloride trihydroxide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[3][9]

- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[3][9]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.[3][9]
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 1): Very toxic to aquatic life with long lasting effects.[3][9]

GHS Hazard Statements:

- H301: Toxic if swallowed.[3][9]
- H332: Harmful if inhaled.[3][9]
- H400: Very toxic to aquatic life.[3][9]
- H410: Very toxic to aquatic life with long lasting effects.[3][9]

Signal Word: Danger[9]

Experimental Protocols

The toxicological data presented, such as LD₅₀ (Lethal Dose, 50%) and LC₅₀ (Lethal Concentration, 50%) values, are derived from standardized acute toxicity studies conducted on laboratory animals, typically rats, as specified in regulatory guidelines (e.g., OECD Test Guidelines). The detailed experimental protocols for the specific values cited in the safety data sheets are proprietary and not publicly available.

However, a general methodology for an Acute Oral Toxicity (LD₅₀) Study involves the following key steps:

- Animal Selection: Healthy, young adult laboratory rats of a specific strain are chosen and acclimatized to the laboratory conditions.
- Dose Preparation: The test substance (**dicopper chloride trihydroxide**) is prepared at various concentrations, typically in a suitable vehicle like water or oil.

- **Administration:** A single dose of the substance is administered to several groups of animals by oral gavage. A control group receives only the vehicle.
- **Observation:** The animals are observed for a set period (e.g., 14 days) for signs of toxicity, morbidity, and mortality. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded periodically.
- **Data Analysis:** The mortality data is statistically analyzed to determine the dose that is lethal to 50% of the test population (the LD₅₀ value).
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.

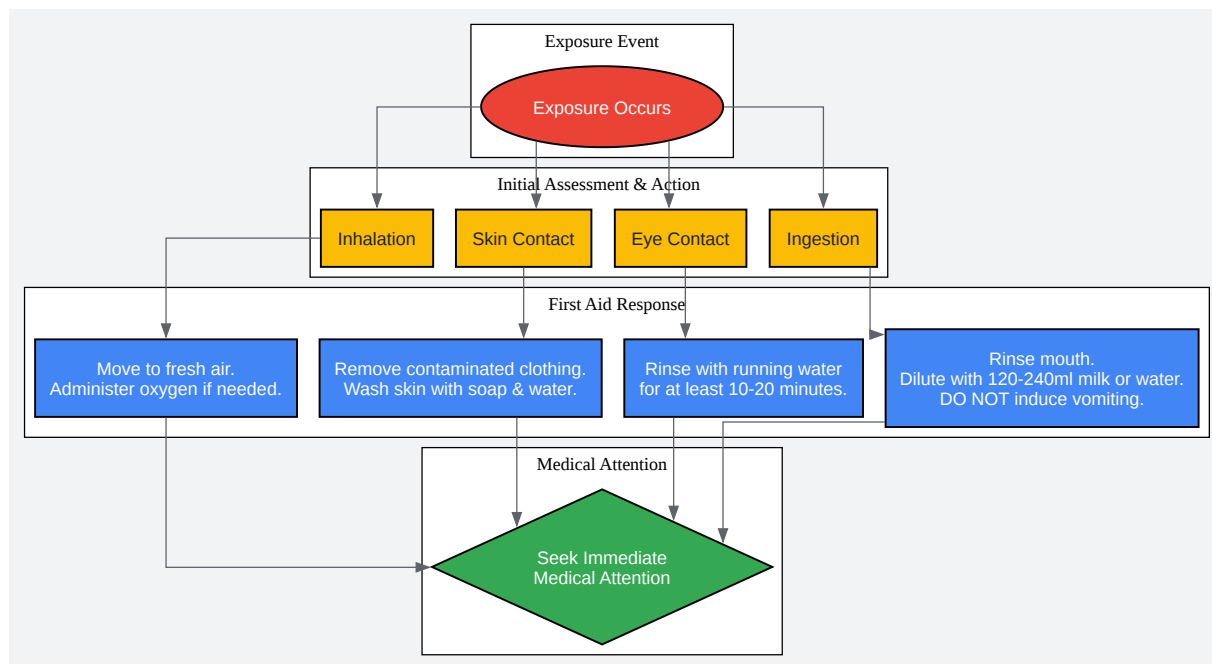
Safety and Handling Procedures

Personal Protective Equipment (PPE) and Engineering Controls

Handling should occur in a well-ventilated area, preferably within a chemical fume hood.^[6] Appropriate PPE includes safety glasses, suitable protective gloves, and a lab coat.^{[6][7]} In case of insufficient ventilation or potential for dust generation, approved respiratory equipment should be worn.^[8]

First Aid Measures

A standardized first aid response workflow is crucial when handling this compound.



[Click to download full resolution via product page](#)

Caption: First aid decision workflow for **dicopper chloride trihydroxide** exposure.

Spillage and Disposal

In case of a small spill, the material should be carefully collected to avoid generating dust.^[6] The area should then be cleaned. All waste, including contaminated materials, must be

disposed of as hazardous waste in accordance with local, regional, and national regulations.[9]
Avoid release to the environment.[3][7]

Storage and Stability

Dicopper chloride trihydroxide should be stored in a cool, dry, dark location in a tightly sealed container.[6] It is stable for at least two years under proper storage conditions.[7] It should be kept away from incompatible materials such as strong oxidizing agents.[7][8]

Conclusion

Dicopper chloride trihydroxide (CAS No. 1332-65-6) is a compound with significant utility, particularly in agriculture. However, its classification as toxic if swallowed, harmful if inhaled, and very toxic to aquatic life necessitates strict adherence to safety protocols. Researchers and professionals must utilize appropriate engineering controls and personal protective equipment, be prepared with established first aid procedures, and ensure proper storage and disposal to mitigate risks to human health and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicopper chloride trihydroxide - Wikipedia [en.wikipedia.org]
- 2. CAS 1332-65-6 Dicopper chlorine trihydroxide - CAS Chemical [chemicalcas.com]
- 3. chemos.de [chemos.de]
- 4. camachem.com [camachem.com]
- 5. ECHA CHEM [chem.echa.europa.eu]
- 6. Dicopper chloride trihydroxide(1332-65-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. efekto.co.za [efekto.co.za]
- 8. Copper Oxychloride or Dicopper Chloride Trihydroxide Manufacturers [mubychem.com]

- [9. montanwerke-brixlegg.com \[montanwerke-brixlegg.com\]](https://montanwerke-brixlegg.com)
- To cite this document: BenchChem. [dicopper chloride trihydroxide CAS number and safety data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250067/docs#dicopper-chloride-trihydroxide-cas-number-and-safety-data\]](https://www.benchchem.com/product/b1250067/docs#dicopper-chloride-trihydroxide-cas-number-and-safety-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)